

N-Acetyl-D-methionine-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: **N-Acetyl-D-methionine-d4**

Cat. No.: **B15599367**

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An In-depth Technical Guide to N-Acetyl-D-methionine-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Acetyl-D-methionine-d4**, a deuterated isotopologue of N-Acetyl-D-methionine. This document is intended for professionals in research and development who utilize stable isotope-labeled compounds for quantitative analysis.

Core Compound Specifications

N-Acetyl-D-methionine-d4 is the deuterium-labeled form of N-Acetyl-D-methionine, a derivative of the amino acid D-methionine. The incorporation of four deuterium atoms results in a higher molecular weight compared to its unlabeled counterpart, making it an ideal internal standard for mass spectrometry-based applications.

Property	Value	Citations
Molecular Formula	C7H9D4NO3S	
Molecular Weight	195.27 g/mol	
CAS Number	Not available (for the d4 version)	[1]
Unlabeled CAS Number	1509-92-8 (for N-Acetyl-D-methionine)	[1]
Isotopic Purity	Typically \geq 99 atom % D	[1]
Chemical Purity	Typically \geq 96%	[1]

Primary Applications in Research and Development

Due to its isotopic labeling, **N-Acetyl-D-methionine-d4** is primarily employed as an internal standard in quantitative analytical methodologies, particularly those involving mass spectrometry. Deuterated standards are crucial for correcting variations in sample preparation and instrument response, thereby enhancing the accuracy and precision of analytical results.

The primary application is in pharmacokinetic studies where the absorption, distribution, metabolism, and excretion (ADME) of N-Acetyl-D-methionine or related compounds are investigated. By adding a known amount of **N-Acetyl-D-methionine-d4** to biological samples, researchers can accurately quantify the concentration of the unlabeled analyte.

Experimental Protocols

While specific experimental protocols for **N-Acetyl-D-methionine-d4** are proprietary and application-dependent, a general methodology for its use as an internal standard in the liquid chromatography-mass spectrometry (LC-MS) analysis of N-Acetyl-D-methionine in a biological matrix (e.g., plasma) is outlined below. This protocol is based on established methods for the analysis of amino acid derivatives.

Objective: To quantify the concentration of N-Acetyl-D-methionine in human plasma using **N-Acetyl-D-methionine-d4** as an internal standard.

Materials:

- Human plasma samples
- N-Acetyl-D-methionine (analyte standard)
- **N-Acetyl-D-methionine-d4** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Protein precipitation plates or tubes
- LC-MS system (e.g., UPLC coupled to a triple quadrupole mass spectrometer)

Procedure:

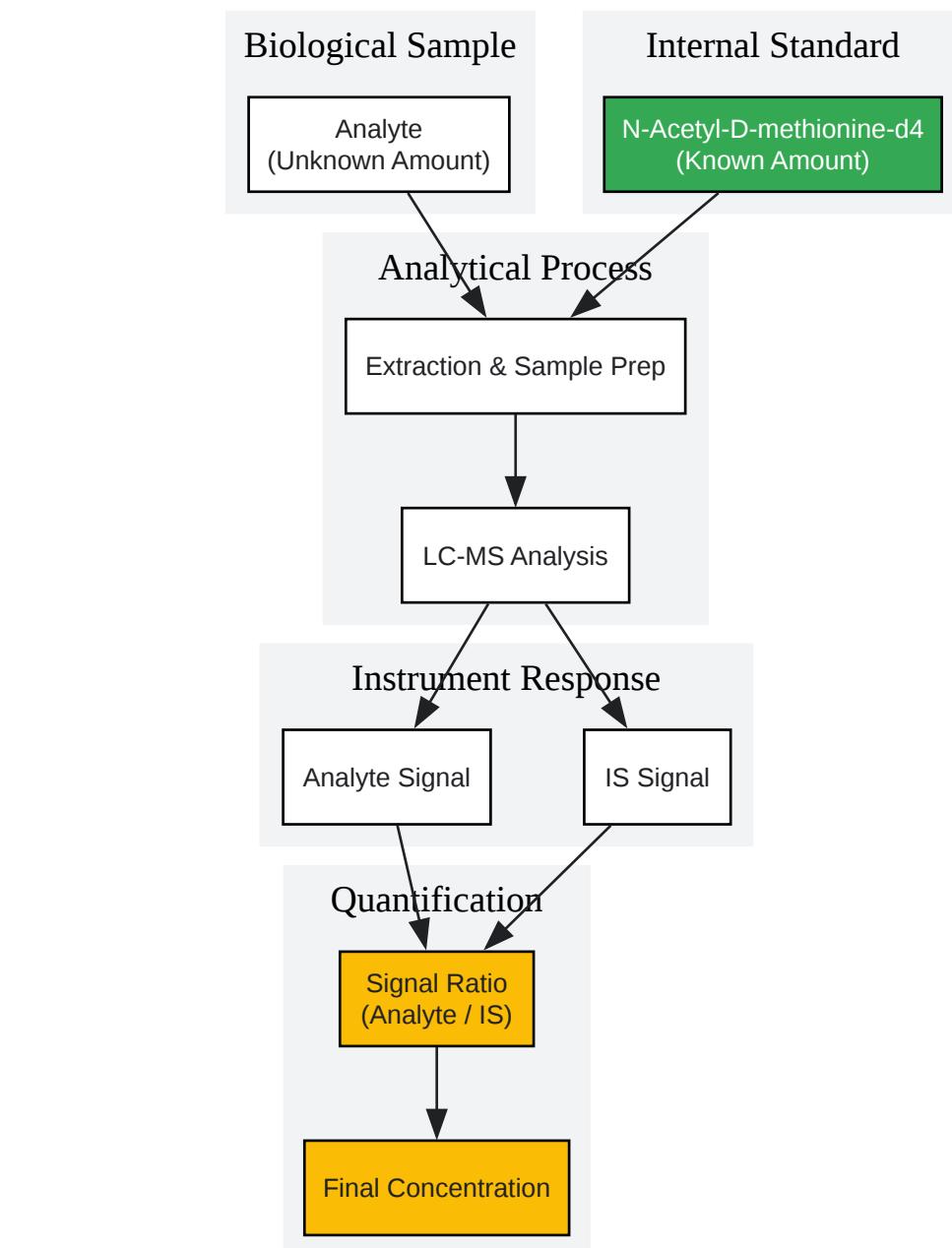
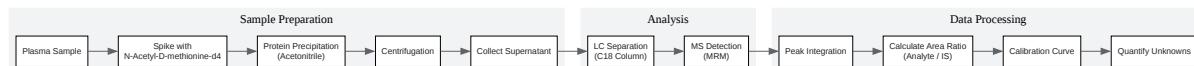
- Preparation of Standard Solutions:
 - Prepare a stock solution of N-Acetyl-D-methionine (1 mg/mL) in a suitable solvent (e.g., 50:50 ACN:water).
 - Prepare a stock solution of **N-Acetyl-D-methionine-d4** (1 mg/mL) in the same solvent.
 - Create a series of calibration standards by spiking known concentrations of the N-Acetyl-D-methionine stock solution into blank plasma.
 - Prepare a working internal standard solution by diluting the **N-Acetyl-D-methionine-d4** stock solution to a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation (Protein Precipitation):
 - To 50 µL of each plasma sample (calibrators, quality controls, and unknowns), add 150 µL of the working internal standard solution in acetonitrile.
 - Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.

- Centrifuge the samples at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS analysis.
- LC-MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: A reverse-phase C18 column (e.g., 2.1 x 50 mm, 1.8 µm) is suitable for separation.
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 µL.
 - Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM):
 - Monitor the precursor to product ion transition for N-Acetyl-D-methionine (e.g., m/z 192.1 -> 132.1).
 - Monitor the precursor to product ion transition for **N-Acetyl-D-methionine-d4** (e.g., m/z 196.1 -> 136.1).
 - Optimize cone voltage and collision energy for each transition to maximize signal intensity.
- Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of N-Acetyl-D-methionine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

The following diagrams illustrate key concepts and workflows relevant to the use of **N-Acetyl-D-methionine-d4**.



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References

- 1. researchgate.net [researchgate.net]
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